

An In-depth Technical Guide to 5-Fluoro-2-methoxybenzenesulfonyl chloride

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Compound of Interest

Compound Name: 5-Fluoro-2-methoxybenzenesulfonyl chloride

Cat. No.: B1304142

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This technical guide provides a comprehensive overview of **5-Fluoro-2-methoxybenzenesulfonyl chloride**, a key intermediate in pharmaceutical synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

Core Compound Data

5-Fluoro-2-methoxybenzenesulfonyl chloride is a sulfonyl chloride derivative containing both a fluoro and a methoxy group on the benzene ring. These functional groups impart specific reactivity and properties that are valuable in the synthesis of complex organic molecules.

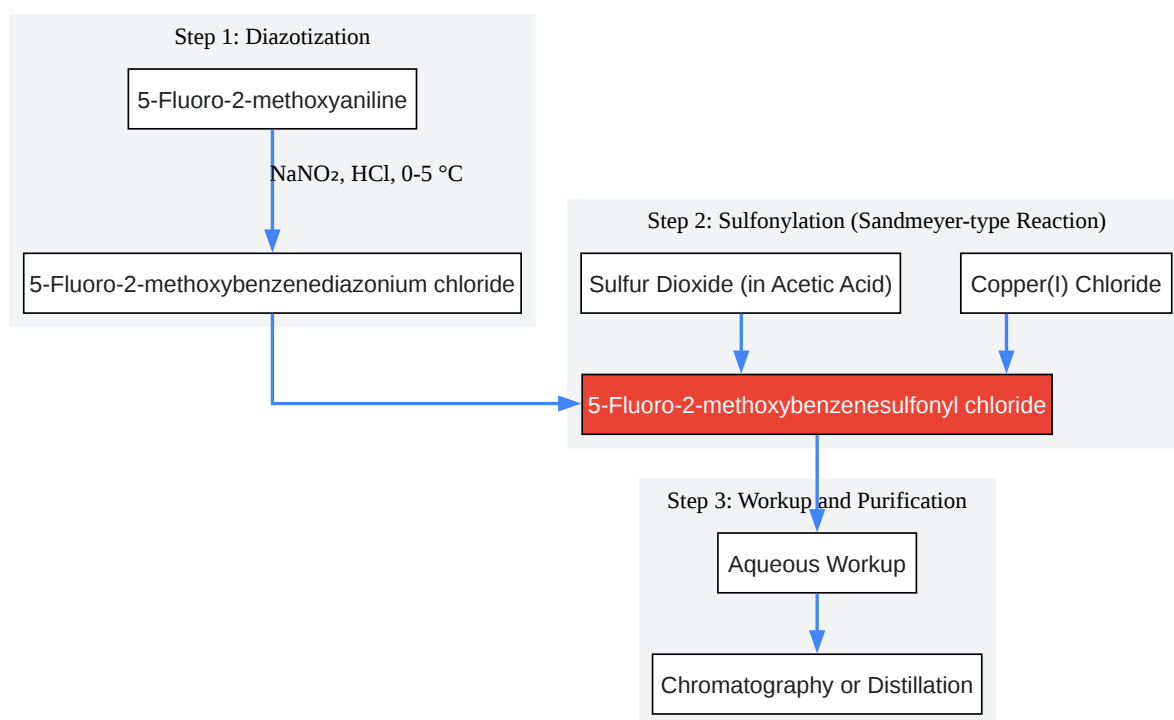
Property	Value	References
Molecular Formula	C ₇ H ₆ ClFO ₃ S	[1][2]
Molecular Weight	224.64 g/mol	[1][2]
CAS Number	67475-56-3	[1]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and reactions of **5-Fluoro-2-methoxybenzenesulfonyl chloride** are not extensively documented in publicly available

literature, general methods for the synthesis of arylsulfonyl chlorides can be adapted. The most common method involves the diazotization of an aniline precursor followed by a Sandmeyer-type reaction with sulfur dioxide and a copper(I) salt.

A plausible synthetic pathway is outlined below. This represents a general workflow for the synthesis of arylsulfonyl chlorides and should be adapted and optimized for the specific synthesis of **5-Fluoro-2-methoxybenzenesulfonyl chloride**.



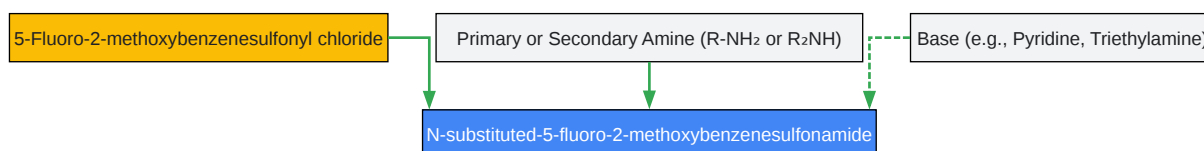
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A generalized synthetic workflow for **5-Fluoro-2-methoxybenzenesulfonyl chloride**.

Applications in Synthesis

5-Fluoro-2-methoxybenzenesulfonyl chloride serves as a crucial building block in the synthesis of various pharmaceutical compounds. The sulfonyl chloride moiety is a versatile functional group that readily reacts with nucleophiles such as amines, alcohols, and phenols to form sulfonamides, sulfonates, and sulfonic esters, respectively. The presence of the fluorine atom can enhance the metabolic stability and binding affinity of the final drug molecule.

A typical reaction workflow involving this compound is the formation of a sulfonamide, a common functional group in many drugs.



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General reaction scheme for the synthesis of sulfonamides.

Signaling Pathway Involvement

Direct involvement of **5-Fluoro-2-methoxybenzenesulfonyl chloride** in biological signaling pathways has not been reported. As a reactive chemical intermediate, it is not expected to be present in biological systems. However, the compounds synthesized from this precursor may be designed to target specific signaling pathways implicated in disease.

For instance, many sulfonamide-containing drugs are inhibitors of enzymes or receptors in pathways such as:

- Carbonic Anhydrase Inhibition: Important in glaucoma and other conditions.
- Cyclooxygenase (COX) Inhibition: A key target for anti-inflammatory drugs.
- Kinase Inhibition: Crucial in cancer therapy by blocking signaling pathways that drive cell proliferation.

The specific signaling pathway targeted would depend on the overall structure of the final active pharmaceutical ingredient synthesized using **5-Fluoro-2-methoxybenzenesulfonyl chloride** as a starting material.

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References

- 1. scbt.com [scbt.com]
- 2. usbio.net [usbio.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com